

# 2,6-Dimethoxyphenylboronic acid molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,6-Dimethoxyphenylboronic acid

Cat. No.: B188248

[Get Quote](#)

## An In-depth Technical Guide on 2,6-Dimethoxyphenylboronic Acid

This guide provides essential technical data for researchers, scientists, and professionals in drug development on **2,6-Dimethoxyphenylboronic acid**.

## Core Chemical Properties

**2,6-Dimethoxyphenylboronic acid** is an organic compound frequently utilized in organic synthesis, particularly in Suzuki coupling reactions to form biaryl compounds. Its chemical properties are summarized below.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>11</sub> BO <sub>4</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Linear Formula	(CH <sub>3</sub> O) <sub>2</sub> C <sub>6</sub> H <sub>3</sub> B(OH) <sub>2</sub> <a href="#">[3]</a>
Molecular Weight	181.98 g/mol <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	23112-96-1 <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Protocols

Detailed experimental protocols for reactions involving **2,6-Dimethoxyphenylboronic acid**, such as Suzuki-Miyaura cross-coupling, can vary significantly based on the specific substrates

and desired products. A general procedure is outlined below, which should be optimized for specific applications.

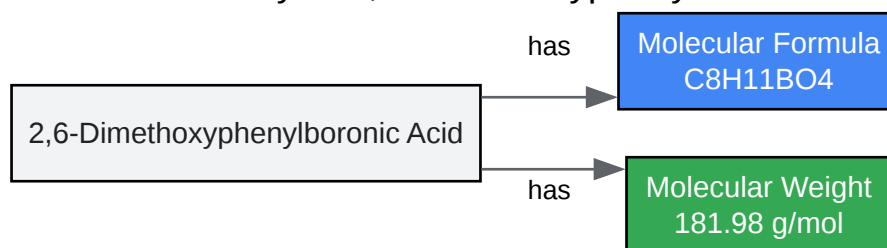
#### General Protocol for Suzuki-Miyaura Coupling:

- **Reactant Preparation:** In a reaction vessel, dissolve **2,6-Dimethoxyphenylboronic acid** (1.2 equivalents) and the aryl halide (1.0 equivalent) in a suitable solvent system, such as a mixture of toluene and water.
- **Catalyst and Base Addition:** Add a palladium catalyst, for example, Pd(PPh<sub>3</sub>)<sub>4</sub> (0.02-0.05 equivalents), and a base, such as sodium carbonate (2.0 equivalents), to the mixture.
- **Reaction Conditions:** Heat the mixture to a temperature of 80-100 °C under an inert atmosphere (e.g., nitrogen or argon) and stir vigorously for the required reaction time, typically ranging from 2 to 24 hours.
- **Work-up and Purification:** After cooling to room temperature, the reaction mixture is typically diluted with an organic solvent and washed with water or brine. The organic layer is then dried, concentrated, and the crude product is purified using techniques like column chromatography or recrystallization to yield the desired biaryl compound.

## Visualizations

The following diagrams illustrate key relationships and workflows relevant to **2,6-Dimethoxyphenylboronic acid**.

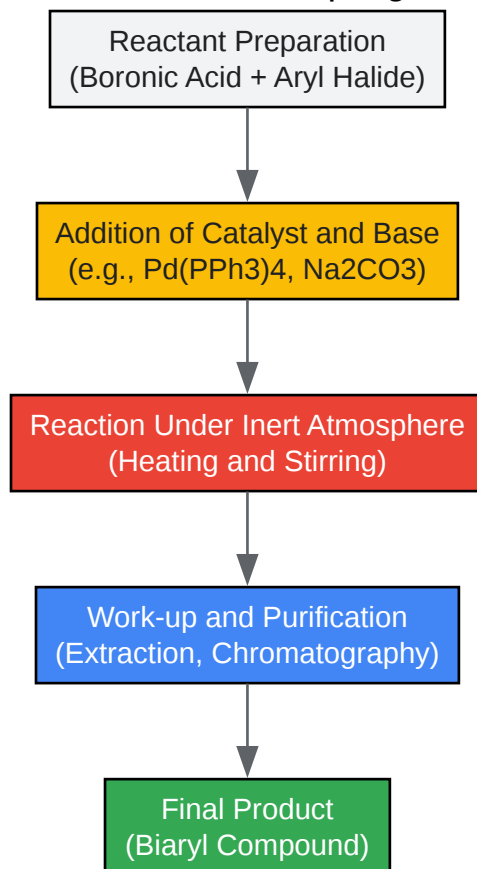
#### Chemical Identity of 2,6-Dimethoxyphenylboronic Acid



[Click to download full resolution via product page](#)

#### Chemical Identity of **2,6-Dimethoxyphenylboronic Acid**

## Generalized Suzuki Coupling Workflow



[Click to download full resolution via product page](#)

## Generalized Suzuki Coupling Workflow

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [rdchemicals.com](http://rdchemicals.com) [[rdchemicals.com](http://rdchemicals.com)]
- 2. [boronmolecular.com](http://boronmolecular.com) [[boronmolecular.com](http://boronmolecular.com)]
- 3. 2,6-二甲氧基苯基硼酸 ≥97% | Sigma-Aldrich [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 4. 2,4-二甲氧基苯基硼酸 95% | Sigma-Aldrich [[sigmaaldrich.com](http://sigmaaldrich.com)]

- To cite this document: BenchChem. [2,6-Dimethoxyphenylboronic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b188248#2-6-dimethoxyphenylboronic-acid-molecular-weight-and-formula\]](https://www.benchchem.com/product/b188248#2-6-dimethoxyphenylboronic-acid-molecular-weight-and-formula)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)